Application Notes and Protocols for Fluorescence-Based Detection of Citreoviridin

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Compound of Interest

Compound Name:	*Citreoviridinol*
CAS No.:	*79503-62-1*
Cat. No.:	*B14439466*

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Introduction

Citreoviridin is a neurotoxic mycotoxin produced by several species of Penicillium and Aspergillus fungi, commonly found in moldy grains such as rice and corn.[1][2] Its presence in food and feed poses a significant health risk, as it has been associated with conditions like cardiac beriberi.[2][3] Accurate and sensitive detection methods are crucial for monitoring Citreoviridin levels and ensuring food safety. Citreoviridin possesses native fluorescence, which allows for its detection and quantification using fluorescence-based analytical techniques without the need for derivatization.[1]

This document provides detailed application notes and protocols for the analysis of Citreoviridin using fluorescence detection, with a primary focus on High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD), a widely used and reliable method.[1][4]

Fluorescence Detection Parameters

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The selection of optimal excitation and emission wavelengths is critical for achieving high sensitivity and selectivity in fluorescence detection. Various parameters have been reported for the analysis of Citreoviridin, depending on the specific method and instrumentation.

Parameter	Method 1: HPLC-FLD (Normal-Phase)	Method 2: UHPLC-FLD (Reverse-Phase)	Method 3: Antibody-Enhanced Fluorescence
Excitation Wavelength	388 nm[1][4]	220 nm[2]	420 nm[1]
Emission Wavelength	480 nm[1][4]	340 nm[2]	570 nm[1]
Column Type	Normal-Phase Silica (e.g., 250 x 4.6 mm, 5 µm)[1][4]	Reverse-Phase C18 (e.g., 2.1 x 100 mm, 1.8 µm)[2]	Not Applicable (Spectrofluorometer)[1]
Mobile Phase	Ethyl acetate-hexane (75:25, v/v)[1][4]	Acetonitrile:water:formic acid (55:45:0.1, v/v/v)[2]	Not Applicable
Limit of Detection (LOD)	2 ng/g (in corn)[4]	2 ng/mL (standard solution)[1]	Not Specified
Linear Range	Linear for 20-60 µL injections of a standard solution[4]	2 - 200 ng/mL[2]	Not Specified
Recovery	91.0-102.8% (in corn)[4]	Not Specified	97 ± 10% (in rice, ELISA method)[1]

Experimental Protocols

Protocol 1: Analysis of Citreoviridin in Grains by HPLC-FLD

This protocol details a widely used method for the extraction, cleanup, and quantification of Citreoviridin from grain samples.[1][4]

A. Materials and Reagents

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- Citreoviridin standard
- Dichloromethane (HPLC grade)[1]
- Ethyl acetate (HPLC grade)[1]
- Hexane (HPLC grade)[1]
- Acetonitrile (HPLC grade)[1]
- Water (HPLC grade)
- Anhydrous sodium sulfate[1]
- Solid-Phase Extraction (SPE) columns: Silica and Amino-functionalized[1][4]
- Samples (e.g., ground corn or rice)

B. Sample Preparation and Extraction

- Weigh 50 g of the ground sample into a blender jar.[1]
- Add 100 mL of dichloromethane and blend at high speed for 2 minutes.[1]
- Filter the extract through fluted filter paper containing anhydrous sodium sulfate.[1]
- Collect the filtrate and evaporate it to dryness under a stream of nitrogen at 50°C.[1]
- Redissolve the residue in a small, known volume of dichloromethane for SPE cleanup.[1]

C. Solid-Phase Extraction (SPE) Cleanup

- Condition a silica SPE column by washing it with 5 mL of hexane.[1]
- Condition an amino SPE column by washing it with 5 mL of dichloromethane.[1]
- Stack the silica SPE column on top of the amino SPE column.[1]
- Apply the redissolved extract from step B.5 onto the top of the stacked columns.[1]

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- Wash the columns with a suitable solvent mixture to elute interfering compounds.
- Elute the Citreoviridin fraction with a higher concentration of ethyl acetate in hexane.[1]
- Evaporate the collected fraction to dryness and reconstitute it in the mobile phase for HPLC analysis.[1]

D. HPLC-FLD Analysis

- HPLC System: A liquid chromatograph equipped with a fluorescence detector.[1]
- Column: Normal-phase silica column (e.g., 250 x 4.6 mm, 5 µm).[1][4]
- Mobile Phase: Isocratic elution with ethyl acetate-hexane (75:25, v/v).[1][4]
- Flow Rate: 1.5 mL/min.[1][4]
- Injection Volume: 20-100 µL.[1]
- Fluorescence Detector Settings: Excitation at 388 nm, Emission at 480 nm.[1][4]
- Quantification: Prepare a calibration curve using Citreoviridin standards of known concentrations. Compare the peak area of the sample to the calibration curve to determine the concentration.[1]

Protocol 2: Antibody-Enhanced Fluorescence Detection

Recent studies have demonstrated that the binding of specific monoclonal antibodies to Citreoviridin can significantly enhance its intrinsic fluorescence, offering a potentially more sensitive and specific detection method.[1] This enhancement is likely due to a change in the microenvironment of the fluorophore upon antibody binding, leading to an increased quantum yield.[1]

A. Materials and Reagents

- Citreoviridin standard
- Specific monoclonal antibody against Citreoviridin

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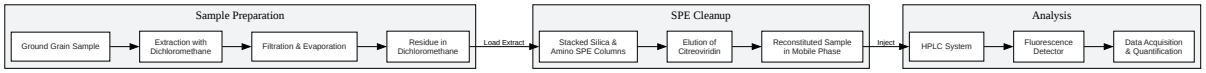
- Assay buffer (e.g., phosphate-buffered saline)
- Spectrofluorometer

B. Procedure

- Prepare a series of Citreoviridin standard solutions in the assay buffer.
- In a microplate or cuvette, mix the Citreoviridin standard or sample with a fixed concentration of the monoclonal antibody.
- As a control, prepare similar mixtures using a non-specific antibody or bovine serum albumin (BSA) to account for non-specific interactions. Also, measure the fluorescence of Citreoviridin in the buffer alone.[1]
- Incubate the mixture at room temperature for a specified period (e.g., 30 minutes) to allow for binding.[1]
- Measure the fluorescence using a spectrofluorometer with excitation set to 420 nm and scan the emission from 500 nm to 650 nm to observe the peak at 570 nm.[1]
- Plot the fluorescence intensity against the Citreoviridin concentration to generate a calibration curve.

Visualizations

Experimental Workflow for HPLC-FLD Analysis

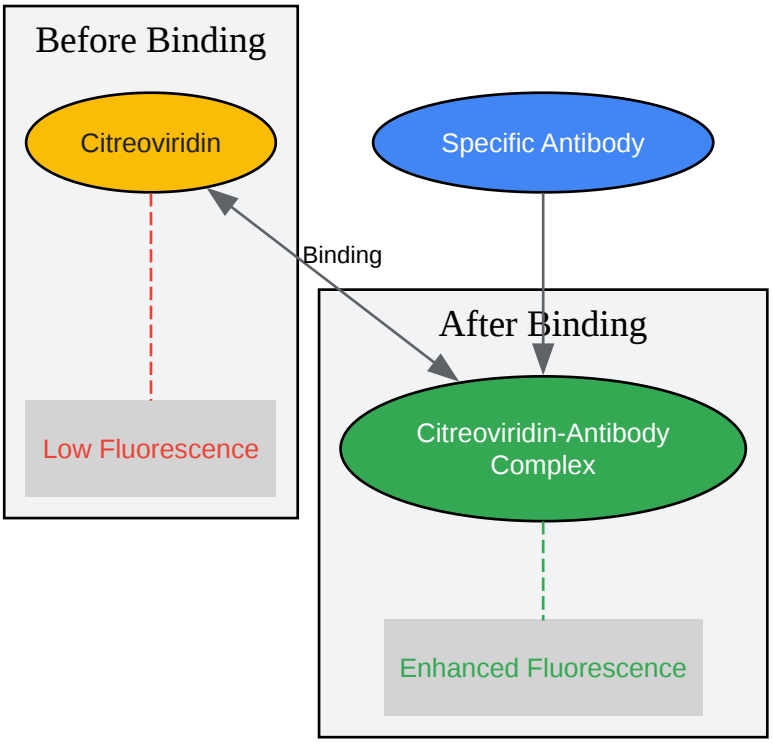


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Caption: Workflow for the analysis of Citreoviridin using HPLC-FLD.

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Mechanism of Antibody-Enhanced Fluorescence



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Caption: Altered microenvironment upon antibody binding enhances fluorescence.

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